Molecular structure of 2-Amino-5-iodophenol

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Compound of Interest

Compound Name:	*2-Amino-5-iodophenol*
CAS No.:	*99968-80-6*
Cat. No.:	*B079512*

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An In-depth Technical Guide to the Molecular Structure of **2-Amino-5-iodophenol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Amino-5-iodophenol is a substituted aromatic compound of significant interest in medicinal chemistry and synthetic organic chemistry. Its trifunctional nature, featuring an amino group, a hydroxyl group, and an iodine atom on a benzene ring, makes it a versatile building block for the synthesis of more complex molecules, particularly in the realm of drug discovery. The iodine atom, in particular, serves as a convenient handle for introducing further molecular complexity via cross-coupling reactions. This guide provides a comprehensive analysis of its molecular structure, elucidated through an examination of its physicochemical properties, spectroscopic characteristics, and synthetic pathways.

Core Molecular Identity and Physicochemical Properties

2-Amino-5-iodophenol is systematically named **2-amino-5-iodophenol** according to IUPAC nomenclature.[1][2] Its identity is unambiguously confirmed by its CAS Registry Number:

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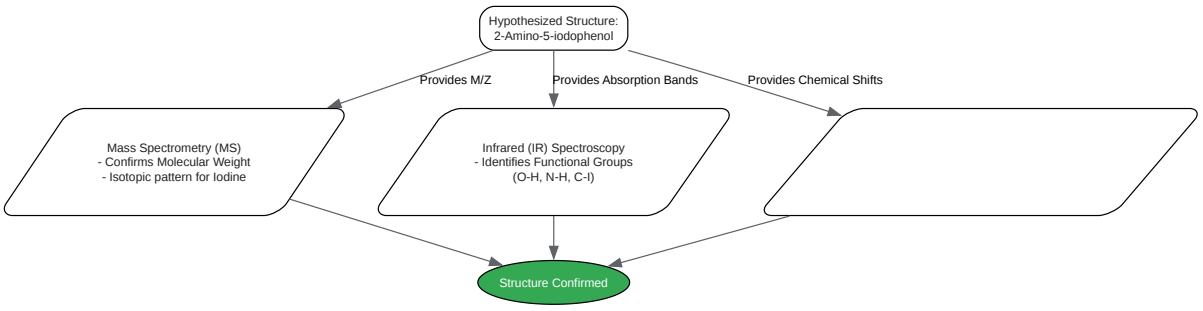
99968-80-6.[3] The molecule consists of a phenol ring substituted with an amino group at position 2 and an iodine atom at position 5.

The physical and chemical properties of a compound are direct manifestations of its molecular structure. These properties are critical for predicting its behavior in biological systems and for designing synthetic and purification protocols.

Diagram 1: Annotated Molecular Structure of 2-Amino-5-iodophenol



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Caption: Integrated workflow for structural confirmation using multiple spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is the most powerful tool for elucidating the precise connectivity of atoms in a molecule.

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the three aromatic protons and the protons on the amino and hydroxyl groups. The substitution pattern dictates the splitting patterns (multiplicities). The protons on the amino and hydroxyl groups will likely appear as broad singlets. The aromatic protons' chemical shifts are influenced by the electronic effects of the substituents (-OH and -NH_2 are electron-donating, -I is electron-withdrawing and deshielding).

- ^{13}C NMR: The carbon NMR spectrum should display six distinct signals for the aromatic carbons, as the molecule is asymmetric. The carbons directly attached to the electronegative oxygen, nitrogen, and iodine atoms will be shifted to characteristic frequencies.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule. Key expected absorption bands for **2-Amino-5-iodophenol** would confirm the presence of its characteristic groups. [4] Table 2: Predicted Key IR Absorption Bands

Functional Group	Bond	Expected Wavenumber (cm^{-1})
Phenol	O-H stretch	3200-3600 (broad)
Amine	N-H stretch	3300-3500 (medium, two bands)
Amine	N-H bend	~1600
Aromatic Ring	C=C stretch	1450-1600
Phenol	C-O stretch	1200-1260
Aryl-Iodide	C-I stretch	500-600

Mass Spectrometry (MS)

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Mass spectrometry provides the exact molecular weight of the compound, offering definitive confirmation of its elemental composition. For **2-Amino-5-iodophenol** (C_6H_6INO), the expected exact mass is 234.94941 Da. [1][5]A key feature in the mass spectrum would be the characteristic isotopic signature of iodine. The molecular ion peak (M^+) would be observed at m/z ≈ 235. Fragmentation patterns could show the loss of iodine (M-127) or other characteristic fragments. [6]

Synthesis and Reactivity

Understanding the synthesis of **2-Amino-5-iodophenol** provides insight into its chemical logic and reactivity. A plausible and common synthetic route involves the direct iodination of 2-aminophenol.

Diagram 3: Proposed Synthesis Workflow

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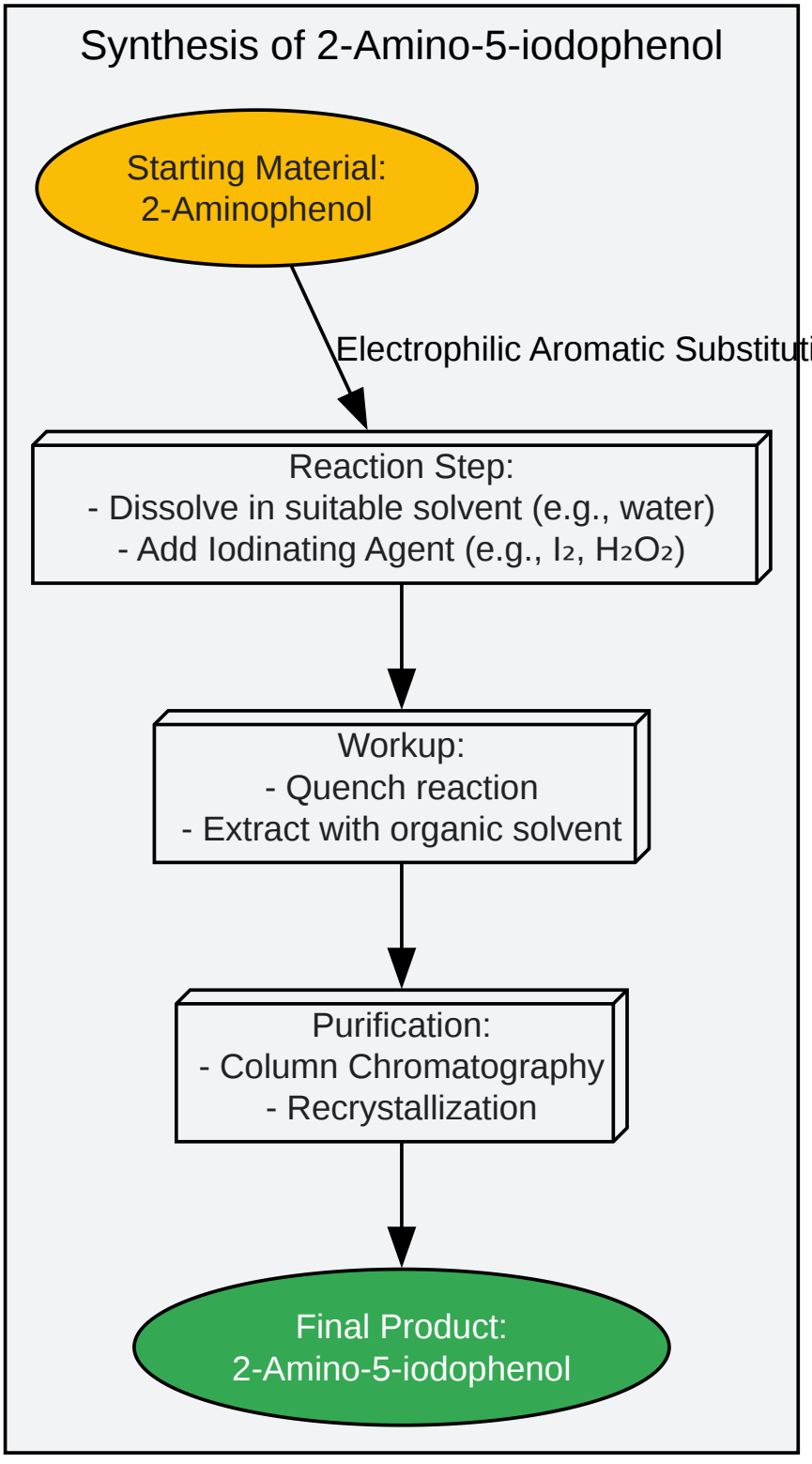

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Caption: A general workflow for the synthesis and purification of **2-Amino-5-iodophenol**.

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Synthetic Protocol: Electrophilic Iodination

A common method for iodinating phenols and anilines involves using an iodine source in the presence of an oxidizing agent. [7][8]

- Dissolution: Dissolve the starting material, 2-aminophenol, in an appropriate solvent such as water or a water/acetonitrile mixture.
- Reagent Addition: Add molecular iodine (I_2) to the solution. Both the hydroxyl (-OH) and amino (-NH_2) groups are strongly activating and ortho-, para-directing. The position para to the hydroxyl group and meta to the amino group (C-5) is sterically accessible and electronically favored for electrophilic substitution.
- Oxidation: Introduce a mild oxidizing agent, such as hydrogen peroxide (H_2O_2), dropwise. [8]The oxidant converts I_2 to a more potent electrophilic iodine species (e.g., I^+), which is necessary for the reaction to proceed efficiently.
- Reaction Monitoring: Stir the mixture at room temperature and monitor the reaction progress using Thin Layer Chromatography (TLC).
- Workup and Isolation: Once the reaction is complete, quench any remaining oxidant. The product can be isolated by extraction into an organic solvent.
- Purification: The crude product is then purified, typically by column chromatography over silica gel, to yield pure **2-Amino-5-iodophenol**.

Chemical Reactivity

The reactivity of **2-Amino-5-iodophenol** is dictated by its three functional groups:

- The amino and hydroxyl groups can undergo acylation, alkylation, and other reactions typical of anilines and phenols.
- The aromatic ring can undergo further electrophilic substitution, though the positions are heavily influenced by the existing powerful directing groups.
- The carbon-iodine bond is the most synthetically versatile site. It readily participates in transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira),

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allowing for the attachment of a wide variety of other molecular fragments. This reactivity is a cornerstone of its utility in drug development. [9]

Applications in Drug Development

The 2-aminophenol scaffold is a "privileged structure" in medicinal chemistry, appearing in numerous biologically active compounds. [10]**2-Amino-5-iodophenol** serves as a valuable starting material for creating libraries of novel compounds for drug discovery.

- Scaffold for Synthesis: Its structure is a key component in the design of potential therapeutic agents, including antibacterial, anti-inflammatory, and anticancer agents. [9][10]* Diversity-Oriented Synthesis (DOS): As a versatile building block, it is ideal for Diversity-Oriented Synthesis, a strategy to create structurally diverse small molecules for high-throughput screening. [9][11]The iodine atom allows for late-stage functionalization, rapidly generating a wide array of derivatives.

- Lead Optimization: In the drug development process, once a "hit" compound is identified, the **2-Amino-5-iodophenol** core can be systematically modified to improve properties like potency, selectivity, and pharmacokinetic profiles (ADMET). [11][12]

Safety and Handling

As with any laboratory chemical, proper safety precautions are essential when handling **2-Amino-5-iodophenol**.

- Hazards: The compound is classified as harmful if swallowed or inhaled and may cause skin and serious eye irritation. [13][14]It is also suspected of causing genetic defects. [13][15]* Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves. [14][16]* Handling: Handle in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust. [13][17]Avoid formation of dust and aerosols. [14]* Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, typically between 2-8°C. [3][5]* Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not let the product enter drains. [14][17]

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